

In-Depth Technical Guide: Citric Acid-d4-1 Safety Data

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Compound of Interest

Compound Name: Citric acid-d4-1

Cat. No.: B15138044

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Citric Acid-d4-1**, a deuterated form of citric acid. The information presented is synthesized from available Safety Data Sheets (SDS) for the non-deuterated parent compound, citric acid, and specific data pertaining to the deuterated analogue. This document is intended to provide researchers, scientists, and drug development professionals with a thorough understanding of the safety, handling, and potential biological effects of this compound.

Section 1: Chemical and Physical Properties

This section summarizes the key chemical and physical properties of **Citric Acid-d4-1**, providing a foundation for understanding its behavior and potential interactions.

Property	Value	Reference
Chemical Name	Citric acid-d4	[1]
CAS Number	147664-83-3	[1]
Molecular Formula	C ₆ H ₄ D ₄ O ₇	[1]
Molecular Weight	196.15 g/mol	[1]
Purity	≥98%	[1]
Melting Point	153 - 159 °C	
log Pow (n-octanol/water)	-1.72 (at 20 °C)	
Appearance	White crystalline powder	
Solubility	Highly soluble in water	

Section 2: Hazard Identification and GHS Classification

Citric Acid-d4-1 is classified based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard identified is serious eye irritation.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07

Data based on the non-deuterated parent compound, citric acid.

Section 3: Toxicological Data

Toxicological data for **Citric Acid-d4-1** is largely extrapolated from studies on citric acid. The acute toxicity is considered low.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	3 g/kg	
LD50	Mouse	Oral	5400 mg/kg	
LD50	Rat	Dermal	>2000 mg/kg	
Skin Irritation	Rabbit	Dermal	Not an irritant	
Eye Irritation	Rabbit	Ocular	Severe irritant	
Genotoxicity	-	-	Not genotoxic	
Carcinogenicity	-	-	Not carcinogenic	

Section 4: First Aid Measures

In the event of exposure to **Citric Acid-d4-1**, the following first aid measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, give oxygen. Seek medical advice if discomfort or irritation persists.
Skin Contact	Wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately rinse the eye with plenty of water for at least 15-20 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Have the exposed individual drink sips of water. Seek medical attention if irritation or discomfort occurs.

Section 5: Handling, Storage, and Disposal

Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Follow good laboratory hygiene procedures.
- Use only in well-ventilated areas.
- Avoid the generation of dust.
- Avoid contact with eyes, skin, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, gloves, and a lab coat.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly sealed.
- Store away from incompatible materials such as strong bases and oxidizing agents.

Disposal:

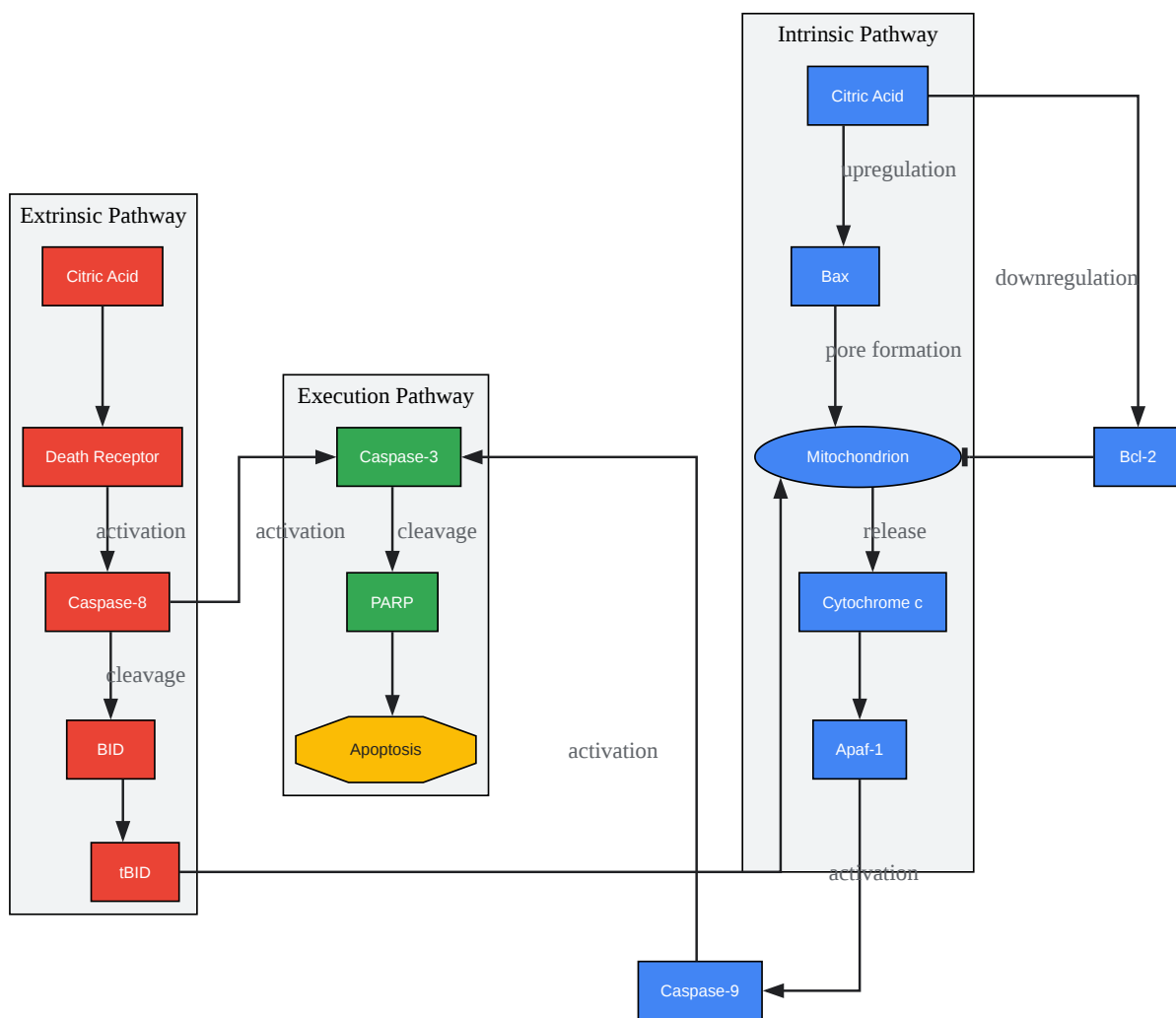
- Dispose of waste material in accordance with local, state, and federal regulations.
- Product and containers should not be disposed of with household garbage.

Section 6: Biological Effects and Signaling Pathways

Recent research has indicated that citric acid can induce apoptosis (programmed cell death) and cell cycle arrest in certain cell lines. This is a critical consideration for researchers in drug development and cellular biology.

Citric Acid-Induced Apoptosis Signaling Pathway

Citric acid has been shown to induce apoptosis through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. The diagram below illustrates the key steps in this process.



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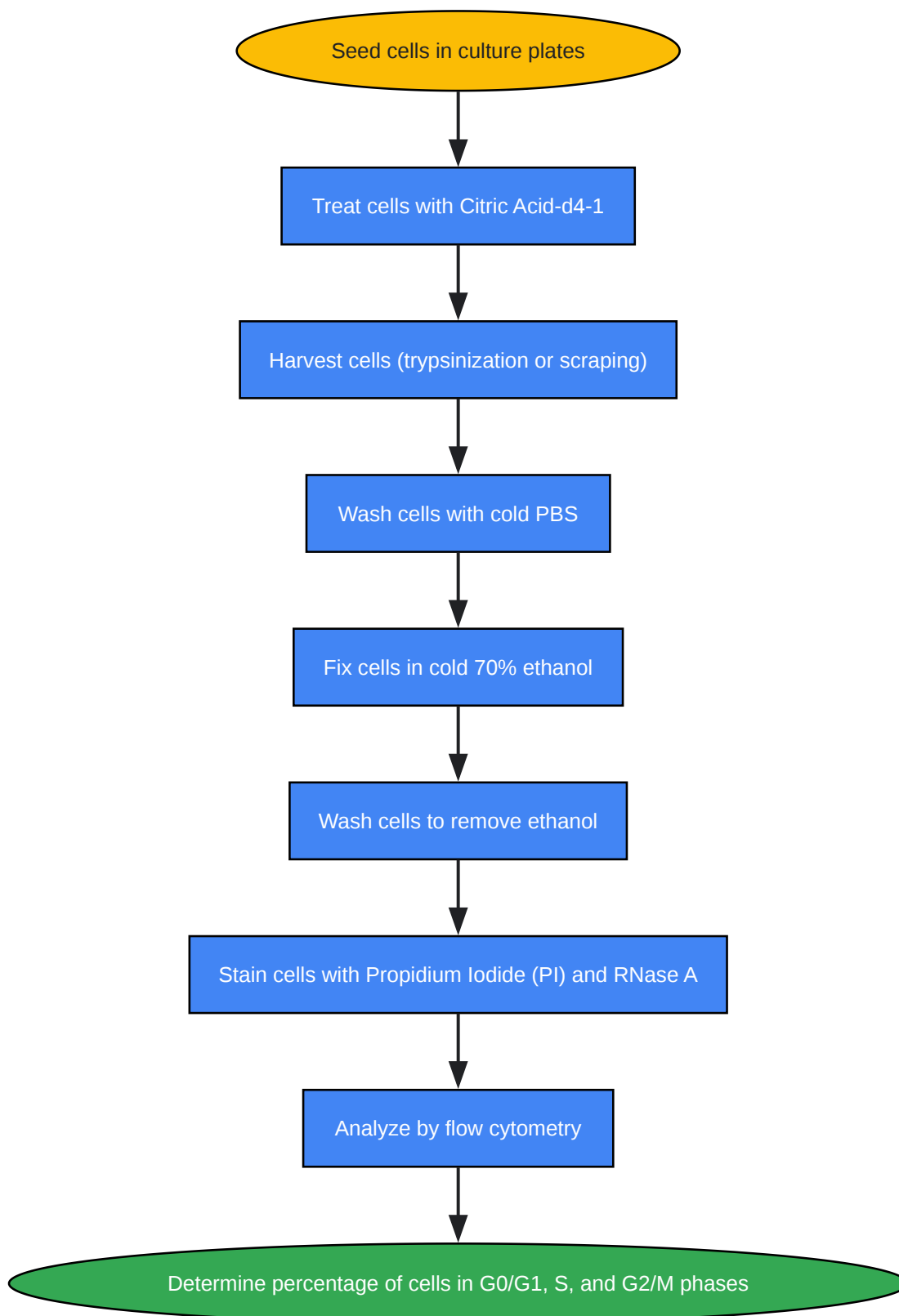
Citric acid-induced apoptosis signaling pathways.

Section 7: Experimental Protocols

For researchers investigating the effects of **Citric Acid-d4-1** on cell cycle progression, the following is a detailed methodology for cell cycle analysis using flow cytometry.

Experimental Workflow for Cell Cycle Analysis

This workflow outlines the key steps from cell treatment to data analysis.



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References

- 1. Citrate kills tumor cells through activation of apical caspases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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